

# What is Chlorobutanol?

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## Compound Focus: Chlorobutanol

CAS No.: 1320-66-7

Cat. No.: S1505353

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**Chlorobutanol** (1,1,1-trichloro-2-methylpropan-2-ol) is an organic compound that appears as a white, volatile solid with a characteristic camphor-like odor [1] [2]. It functions as an **alcohol-based preservative** with additional **sedative-hypnotic** and weak **local anesthetic** properties [3] [1]. Its primary use is as a preservative in multi-ingredient formulations, where its broad-spectrum antimicrobial action helps extend shelf-life [4] [3].

## Core Properties and Specifications

The table below summarizes the fundamental technical data for **chlorobutanol**.

Property	Specification
IUPAC Name	1,1,1-Trichloro-2-methylpropan-2-ol [1] [3]
Molecular Formula	C <sub>4</sub> H <sub>7</sub> Cl <sub>3</sub> O [1] [3]
Molar Mass	177.45 g·mol <sup>-1</sup> [1] [3]
Melting Point	95–99 °C (203–210 °F; 368–372 K) [1] [5]
Boiling Point	167 °C (333 °F; 440 K) [1] [2]
Appearance	White, waxy crystalline solid [1] [2]

Property	Specification
Odor	Camphor [1]
Solubility in Water	Slightly soluble [1]

## Pharmacological and Toxicological Profile

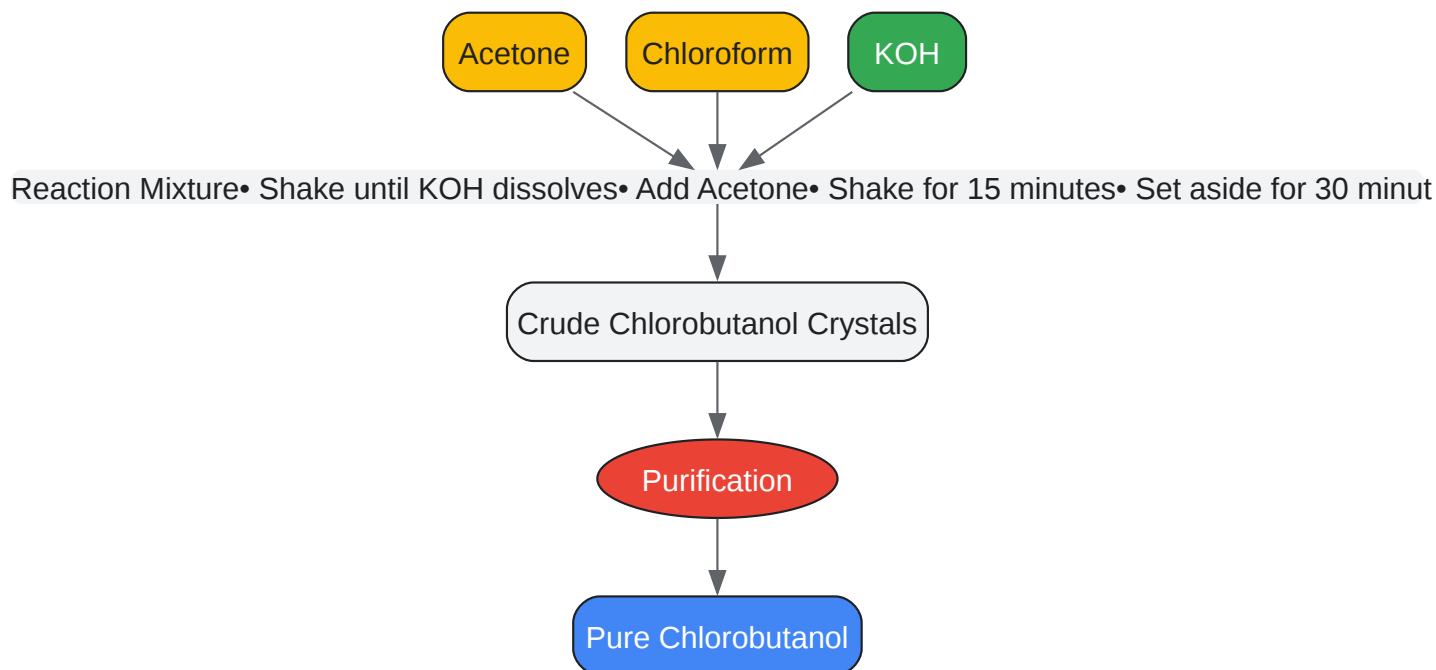
For research and development purposes, understanding its mechanism of action and safety parameters is crucial.

Aspect	Description
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| **Primary Mechanisms** | **Preservative Action:** Functions as a detergent, disrupting the lipid structure of microbial cell membranes, increasing permeability, and causing cell lysis [3] [6]. **Anesthetic/Sedative Action:** Believed to act as a general anesthetic, with effects related to agents like isoflurane and halothane [1]. || **Key Pharmacokinetics** | **Half-life:** ~10.3 days (leading to accumulation with multiple dosing) [3]. **Protein Binding:** ~57% [3]. **Volume of Distribution:** ~233 L [3]. **Metabolism:** Undergoes glucuronidation and sulfation [3]. || **Toxicity (Single Dose)** | **Approximate Lethal Dose (ALD)** in rats: >250 mg/kg body weight [4]. || **Toxicity (Repeated Dose)** | **No Adverse Effect Level (NOAEL)** in rats after 28 days: >50 mg/kg/day (females), >12.5 mg/kg/day (males). Target organs: liver and kidney [4]. || **In Vitro Toxicity** | Toxic to human corneal and conjunctival epithelial cells, causing cell retraction and cessation of mitosis, especially at concentrations of 0.5% [3] [6]. |

## Synthesis and Experimental Protocol

**Chlorobutanol** is synthesized through the nucleophilic addition of chloroform to acetone, a reaction first reported by Conrad Willgerodt in 1881 [1]. The following diagram illustrates the synthesis workflow.



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### ***Chlorobutanol synthesis and purification workflow***

A standard laboratory procedure for its preparation is as follows [5]:

- **Chemical Requirements:** 14 ml Acetone, 11 ml Chloroform, 1 gm solid Potassium Hydroxide (KOH) [5].
- **Procedure:**
  - **Reaction Setup:** Combine 11 ml of chloroform and 1 gm of solid KOH in a round-bottom flask. Shake the mixture until the KOH dissolves completely [5].
  - **Nucleophilic Addition:** Add 14 ml of acetone to the flask and shake vigorously for 15 minutes [5] [7].
  - **Crystallization:** Allow the mixture to stand undisturbed for about 30 minutes. Crystals of **chlorobutanol** will separate out [5].
- **Purification:** The crude product can be purified by **recrystallization** from acetone or methanol, or more effectively by **sublimation** due to its volatile nature [2].

## Applications and Market Outlook

**Chlorobutanol** is segmented into two forms: **Anhydrous** and **Hemihydrate**, with the anhydrous form being more common in pharmaceuticals due to higher stability [8] [9].

Application	Role and Details
<b>Pharmaceuticals</b>   <b>Primary Use:</b> Preservative in injectable drugs, ophthalmic solutions, and topical formulations [8] [9]. <b>Concentration:</b> Typically used at 0.5% for long-term stability, but retains antimicrobial activity at 0.05% [3] [1]. <b>Therapeutic Use:</b> Formerly used as a sedative and in topical anesthetics [4] [1].   <b>Cosmetics &amp; Personal Care</b>   Used as a preservative in products like creams, lotions, and shampoos to prevent microbial contamination [8] [9].   <b>Veterinary Medicine</b>   Employed as a preservative in veterinary formulations and has been used in anesthesia for invertebrates and fish [1] [8].   <b>Other Uses</b>   Serves as a reagent in research laboratories [8].	

The global market for **chlorobutanol** is experiencing steady growth, with one report estimating it was valued at approximately **USD 135 million in 2023** and is projected to reach **USD 200 million by 2032**, growing at a **CAGR of 4.5%** [8]. Key market players include Spectrum Chemical Mfg. Corp., Penta Manufacturing Company, and Laxachem Organics Pvt. Ltd., among others [10] [9].

## Key Considerations for Professionals

- **Toxicity Profile:** Be aware of the **target organ toxicity** (liver and kidney) observed in repeated-dose studies and the potential for **ocular surface toxicity** in ophthalmic formulations [4] [6].
- **Instability:** **Chlorobutanol** is unstable when stored at room temperature for extended periods and can hydrolyze, forming hydrochloric acid, which lowers the pH of the formulation [4] [9].
- **Regulatory Status:** While it has been used in various approved products, **Chlorobutanol** itself is **not US FDA-approved** as a standalone drug, though it has investigational, approved, and vet-approved statuses in other contexts [3].

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